

Application Notes and Protocols: Handling and Storage of Ranelic Acid Powder

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Compound of Interest

Compound Name: *Ranelic Acid*

Cat. No.: *B1678806*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ranelic acid is an organic acid that functions as a chelating agent for metal cations.^{[1][2][3]} It is the organic moiety of Strontium Ranelate, a drug used in the treatment of osteoporosis to increase bone mineral density.^{[1][4]} While the therapeutic effect is primarily attributed to the strontium ion, the physicochemical properties of **ranelic acid** are critical for the formulation, stability, and analysis of the active pharmaceutical ingredient.

These application notes provide comprehensive guidelines for the safe handling, storage, and analysis of **ranelic acid** powder in a research and development setting. Given that much of the publicly available data pertains to its strontium salt, this document will clearly differentiate between data for **ranelic acid** and strontium ranelate where applicable.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **ranelic acid** is provided in the table below.

Property	Value	Source
Chemical Formula	C ₁₂ H ₁₀ N ₂ O ₈ S	
Molecular Weight	342.28 g/mol	
Appearance	Solid powder	
Purity	>98% (typical)	
CAS Number	135459-90-4	

Safety, Handling, and Personal Protective Equipment (PPE)

3.1 GHS Classification and Hazards

Based on aggregated data from the ECHA C&L Inventory, **ranelic acid** has the following GHS hazard statement:

- H362: May cause harm to breast-fed children.

Standard laboratory safety precautions should be observed at all times.

3.2 Handling Precautions

- For research use only. Not for human or veterinary use.
- Avoid inhalation of dust. Handle in a well-ventilated area, preferably in a fume hood.
- Avoid contact with skin and eyes.
- Minimize dust generation during handling.
- Wash hands thoroughly after handling.

3.3 Personal Protective Equipment (PPE)

The following PPE should be worn when handling **ranelic acid** powder:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Respiratory Protection: A NIOSH-approved respirator is recommended if handling large quantities or if dust generation is likely.
- Skin and Body Protection: A laboratory coat should be worn.

Storage and Stability

4.1 Storage Conditions

Proper storage is crucial to maintain the integrity of **ranelic acid** powder.

Condition	Short-term (days to weeks)	Long-term (months to years)
Temperature	0 - 4 °C	-20 °C
Light	Store in the dark	Store in the dark
Atmosphere	Store in a dry place	Store in a dry place

Source:

4.2 Stability

- The product is stable for several weeks at ambient temperature, sufficient for shipping.
- With proper storage, the shelf life is greater than 3 years.
- For the related compound, Strontium Ranelate, studies have shown degradation in acidic and oxidative environments. Thermal treatment and UV light (up to 24 hours) had a negligible effect.

Solubility

Quantitative solubility data for **ranelic acid** is limited. The following table summarizes the available information.

Solvent	Solubility	Notes	Source
DMSO	Soluble	Formulation in DMSO is possible.	
Water (Strontium Ranelate)	2.17 mg/mL	This value is for the strontium salt, not the free acid.	

Stock solutions in DMSO should be stored at 0 - 4 °C for short-term use and -20 °C for long-term storage.

Experimental Protocols

The following are example protocols for the analysis of **ranelic acid**, adapted from methods developed for strontium ranelate. Researchers should validate these methods for their specific application.

6.1 Protocol 1: Quantification of **Ranelic Acid** using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)

This method is adapted from published HPLC methods for strontium ranelate.

- Instrumentation:
 - HPLC system with a UV detector
 - C18 column (e.g., 4.6 x 250 mm, 5 µm particle size)
- Reagents:
 - Methanol (HPLC grade)
 - Trifluoroacetic acid (TFA)

- Water (HPLC grade)
- **Ranelic acid** standard
- Mobile Phase:
 - Isocratic mixture of methanol and 0.1% (v/v) TFA in water (e.g., 52:48 v/v).
- Procedure:
 - Standard Preparation: Prepare a stock solution of **ranelic acid** in the mobile phase. Create a series of dilutions to generate a calibration curve (e.g., 20-320 µg/mL).
 - Sample Preparation: Accurately weigh and dissolve the **ranelic acid** powder in the mobile phase to a known concentration within the calibration range.
 - Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 20 µL
 - Column Temperature: 34 °C
 - Detection Wavelength: 321 nm
 - Analysis: Inject the standards and samples. Quantify the **ranelic acid** peak based on the calibration curve.

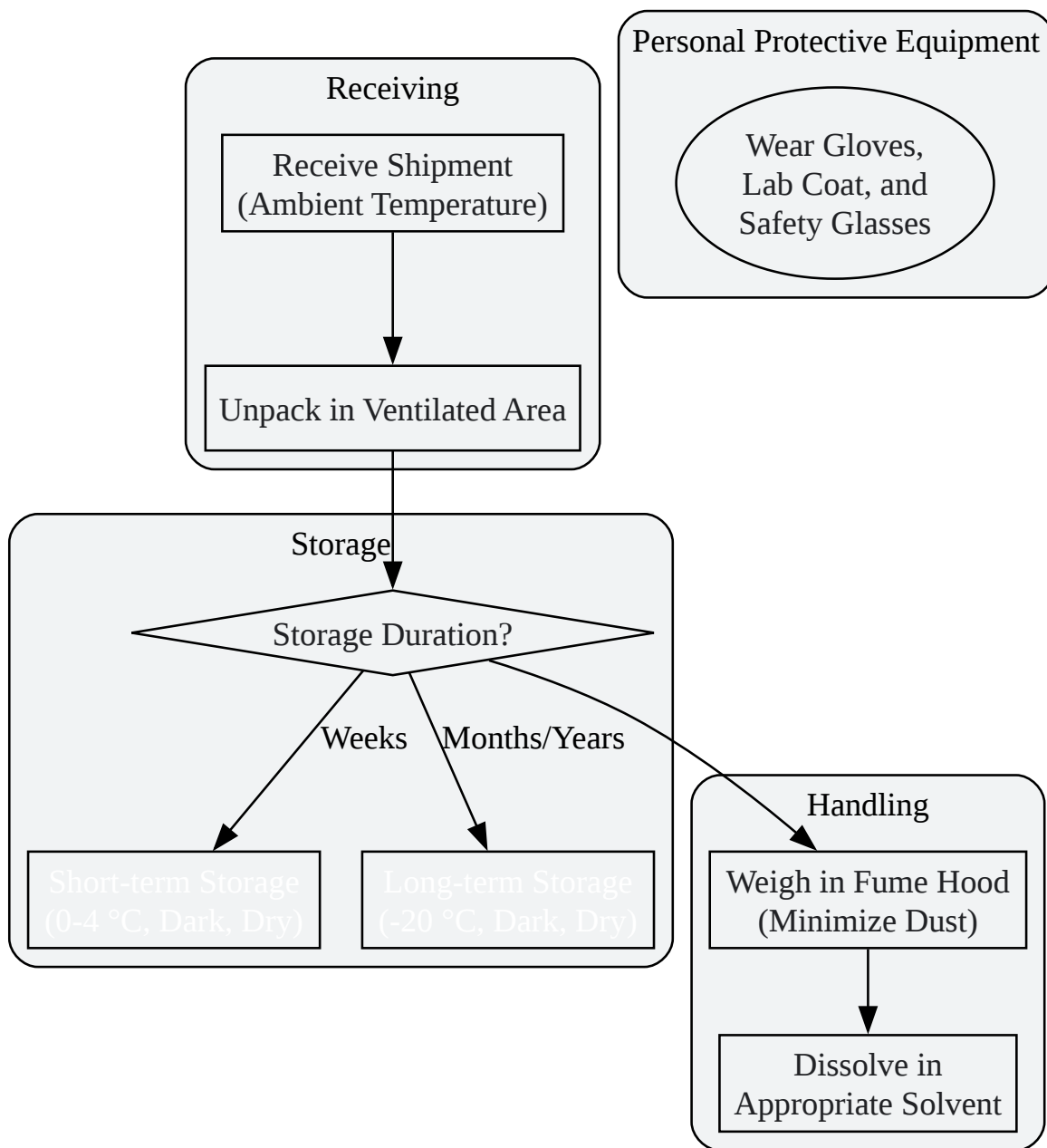
6.2 Protocol 2: UV-Vis Spectrophotometric Analysis of **Ranelic Acid**

This protocol is based on UV-Vis methods for strontium ranelate.

- Instrumentation:
 - UV-Vis Spectrophotometer
- Reagents:

- 0.1% (v/v) Trichloroacetic acid in water
- **Ranelic acid** standard
- Procedure:
 - Standard Preparation: Prepare a stock solution of **ranelic acid** in the 0.1% trichloroacetic acid solution. Prepare a dilution series to create a calibration curve (e.g., 5-100 µg/mL).
 - Sample Preparation: Dissolve the **ranelic acid** powder in the 0.1% trichloroacetic acid solution to a concentration within the calibration range.
 - Analysis:
 - Measure the absorbance of the standards and samples at the wavelength of maximum absorbance (λ_{max}), which is approximately 321 nm for strontium ranelate.
 - Determine the concentration of **ranelic acid** in the sample using the calibration curve.

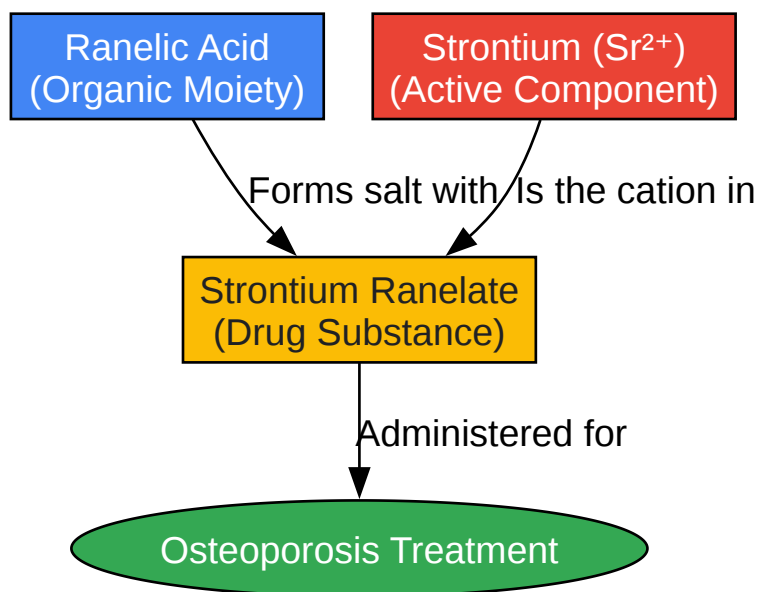
Visualizations



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Caption: Experimental workflow for the quantification of **Ranelic Acid** by HPLC.

7.3 Relationship between **Ranelic Acid** and Strontium Ranelate in Osteoporosis Treatment



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Caption: Conceptual diagram of **Ranelic Acid**'s role in Strontium Ranelate.

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